

# An In-depth Technical Guide to the Physical Properties of 3-Ethylpyridine

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## Compound of Interest

Compound Name: **3-Ethylpyridine**

Cat. No.: **B110496**

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This technical guide provides a comprehensive overview of the key physical properties of **3-Ethylpyridine**, with a specific focus on its boiling point and solubility. The information is compiled from various scientific sources to ensure accuracy and relevance for research and development applications.

## Quantitative Physical Properties

The following tables summarize the reported values for the boiling point and solubility of **3-Ethylpyridine**.

Table 1: Boiling Point of **3-Ethylpyridine**

Boiling Point (°C)	Pressure (mm Hg)	Source(s)
166 - 168	Not Specified	[1]
166.0	762	[2]
163 - 166	Not Specified	[3][4][5][6]
165	Not Specified	[7]
150.4	Not Specified	[8]

Table 2: Solubility of **3-Ethylpyridine**

Solvent	Solubility Description	Quantitative Value	Conditions	Source(s)
Water	Slightly Soluble	-	Not Specified	[1][2][6][7][9]
Water	-	370 mg/mL	196 °C	[2][10]
Water	-	270.1 g/L	196 °C	[5]
Ethanol	Miscible / Freely Soluble	-	Not Specified	[1][2][6][9]
Diethyl Ether	Miscible / Freely Soluble	-	Not Specified	[1][6][9]
Acetone	Miscible	-	Not Specified	[1]
Chloroform	Soluble	-	Not Specified	[8]
Benzene	Soluble	-	Not Specified	[8]
Toluene	Soluble	-	Not Specified	[8]

## Experimental Protocols

Detailed experimental protocols specifically for the determination of the boiling point and solubility of **3-Ethylpyridine** are not readily available in the reviewed literature. However, this section outlines generalized, standard laboratory procedures for determining these physical properties for liquid organic compounds.

### 2.1. Determination of Boiling Point

A common and effective method for determining the boiling point of a small quantity of a liquid is the Thiele tube method.

**Principle:** The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. At this temperature, the liquid undergoes bulk vaporization.

**Apparatus:**

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Sample vial (e.g., a small test tube)
- Heat-resistant rubber band or wire to attach the sample vial and thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- High-boiling point mineral oil

**Procedure:**

- A small amount of the **3-Ethylpyridine** sample is placed into the sample vial.
- A capillary tube, sealed at one end, is placed open-end down into the sample.
- The sample vial is attached to a thermometer. The bulb of the thermometer should be level with the sample.
- The thermometer and vial assembly are placed in a Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- The side arm of the Thiele tube is gently heated. This design allows for even heat distribution by convection.
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon reaching the boiling point of **3-Ethylpyridine**, a rapid and continuous stream of bubbles will emerge from the capillary tube as the vapor pressure of the sample overcomes the external pressure.
- The heat source is removed, and the apparatus is allowed to cool slowly.

- The boiling point is the temperature at which the stream of bubbles ceases and the liquid is just drawn back into the capillary tube.

## 2.2. Determination of Solubility

The shake-flask method is a conventional and reliable technique for determining the solubility of a substance in a particular solvent.

**Principle:** This method establishes a state of equilibrium between the dissolved and undissolved solute at a specific temperature. The concentration of the solute in the saturated solution is then measured to determine its solubility.

**Apparatus:**

- A flask with a tight-fitting stopper (e.g., a screw-cap Erlenmeyer flask)
- A thermostatically controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- A suitable analytical instrument for concentration measurement (e.g., UV-Vis spectrophotometer, GC, HPLC)

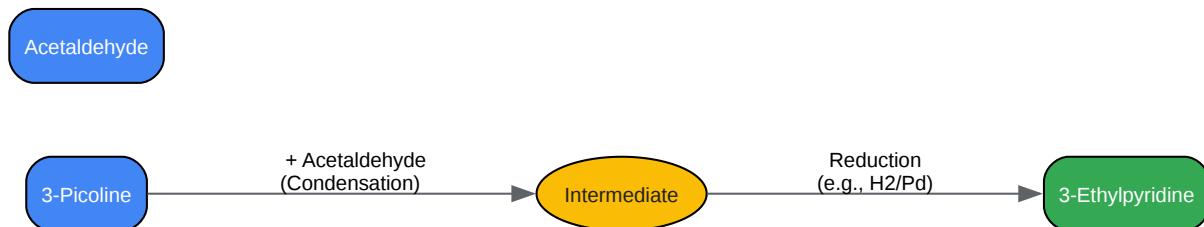
**Procedure:**

- An excess amount of **3-Ethylpyridine** is added to a known volume of the solvent (e.g., water, ethanol) in the flask. The excess solid ensures that a saturated solution is formed.
- The flask is sealed and placed in a thermostatically controlled shaker or water bath set to the desired temperature.
- The mixture is agitated for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached.
- After the equilibration period, the agitation is stopped, and the solution is allowed to stand to allow the undissolved solute to settle.

- A sample of the supernatant is carefully withdrawn and immediately filtered to remove any undissolved particles.
- The concentration of **3-Ethylpyridine** in the clear, saturated filtrate is then determined using a pre-calibrated analytical method. The solubility is expressed as the mass of solute per volume or mass of solvent.

## Synthesis Pathway of 3-Ethylpyridine

While no signaling pathways directly related to the physical properties of **3-Ethylpyridine** were identified, its synthesis can be represented. A common laboratory synthesis involves the reaction of 3-picoline with an aldehyde followed by reduction. The following diagram illustrates a plausible synthetic route.



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Caption: A simplified reaction scheme for the synthesis of **3-Ethylpyridine**.

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